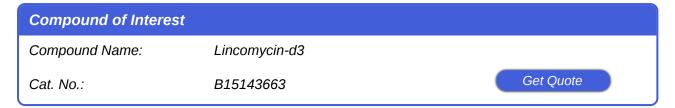


A Researcher's Guide to Sourcing and Utilizing Lincomycin-d3

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This technical guide provides an in-depth overview for researchers, scientists, and drug development professionals on the procurement and application of **Lincomycin-d3**. This stable isotope-labeled internal standard is crucial for accurate quantification in analytical and pharmacokinetic studies.

Selecting a Reputable Supplier for Lincomycin-d3

The integrity of research data is fundamentally linked to the quality of the reagents used. For isotopically labeled compounds like **Lincomycin-d3**, purity and isotopic enrichment are paramount. The following table summarizes key data points from various suppliers to aid in the selection process. Researchers are advised to request a certificate of analysis (CoA) before purchase to verify lot-specific data.[1]



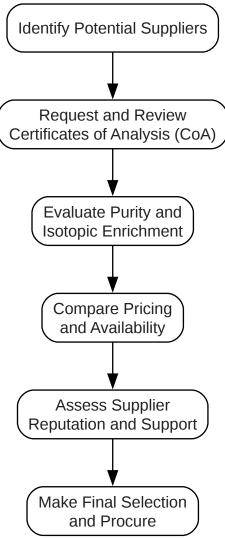
| Supplier | Product Number | Purity | Isotopic Purity | Molecular Formula | CAS Number (Unlabeled) |
|---------------------------------|-------------------|---------------------|--------------------|----------------------|------------------------------|
| Smolecule | S14246091 | >99% (d3 purity) | Not specified | C18H31D3N 2O6S | Not specified |
| Biosynth | FL174999 | Not specified | Not specified | C18H31D3N 2O6S | Not specified |
| Veeprho | Not specified | Not specified | Not specified | Not specified | Not specified |
| Acanthus Research | LIN-12-005 | Not specified | Not specified | C18H31D3N 2O6S | 154-21-2 |
| LabSolutions | Not specified | ≥95% | Not specified | C18H31D3N 2O6S | 154-21-2 |
| MedchemExp ress | Not specified | Not specified | Not specified | Not specified | Not specified |
| Clearsynth | CS-T-93810 | Not specified | Not specified | C18H31D3N 2O6S | 154-21-2 |
| Santa Cruz Biotechnolog y | Not specified | ≥95% | Not specified | C18H31D3N 2O6S | 154-21-2 |
| LGC Standards | L466202 | 98.48% (ELSD) | >99.9% | C18H31D3N 2O6S | Not specified |

Note: "Not specified" indicates that the information was not readily available on the product page. It is crucial to request this information from the supplier.

A logical workflow for selecting a suitable supplier is outlined in the diagram below.



Workflow for Selecting a Lincomycin-d3 Supplier



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Workflow for selecting a **Lincomycin-d3** supplier.

Mechanism of Action: Inhibition of Bacterial Protein Synthesis

Lincomycin, and by extension its deuterated analog, functions by inhibiting protein synthesis in susceptible bacteria.[2][3][4] It specifically binds to the 23S ribosomal RNA of the 50S subunit of the bacterial ribosome.[2][5] This binding event interferes with the peptidyl transferase center, blocking the exit tunnel for the nascent polypeptide chain and thereby halting protein elongation.[2] This ultimately leads to the cessation of bacterial growth and proliferation.[2]



The following diagram illustrates the signaling pathway of Lincomycin's mechanism of action.

Bacterial Cell Translation Binds to 23S rRNA Sos Subunit Binds to 23S rRNA Total Synthesis (Elongation)

Mechanism of Action of Lincomycin

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Lincomycin inhibits bacterial protein synthesis.

Experimental Protocol: Quantification of Lincomycin in Plasma using LC-MS/MS with Lincomycin-d3 as an Internal Standard

Lincomycin-d3 is an ideal internal standard for the quantification of Lincomycin in biological matrices due to its similar chemical properties and distinct mass.[6][7] The following is a generalized protocol for its use in a plasma sample.

Materials:



- Lincomycin-d3 (as internal standard)
- Lincomycin (for calibration curve)
- Plasma sample
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid
- Water (LC-MS grade)
- · Microcentrifuge tubes
- Vortex mixer
- Centrifuge
- LC-MS/MS system

Procedure:

- Preparation of Stock Solutions:
 - Prepare a stock solution of **Lincomycin-d3** in methanol at a concentration of 1 mg/mL.
 - Prepare a stock solution of Lincomycin in methanol at a concentration of 1 mg/mL. From this, create a series of working standards for the calibration curve.
- Sample Preparation:
 - \circ To 100 μL of plasma sample in a microcentrifuge tube, add 20 μL of the **Lincomycin-d3** working solution (e.g., 5 mg/L in methanol).[6]
 - Vortex the mixture for 15 seconds.
 - Add 300 μL of methanol containing 0.1% formic acid to precipitate proteins.[6][8]

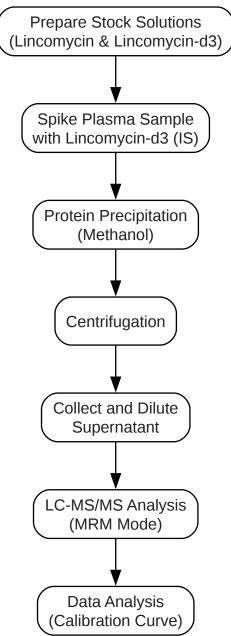


- Vortex vigorously for 30 seconds.
- Centrifuge at 10,000 x g for 10 minutes at 4°C.[8]
- Transfer the supernatant to a clean tube.
- Dilute the supernatant as needed (e.g., 1:4) with water containing 0.1% formic acid before injection.[8]
- LC-MS/MS Analysis:
 - Liquid Chromatography:
 - Use a C18 reverse-phase column.
 - Employ a gradient elution with mobile phase A (e.g., 0.1% formic acid in water) and mobile phase B (e.g., 0.1% formic acid in acetonitrile).[8]
 - Mass Spectrometry:
 - Operate the mass spectrometer in positive electrospray ionization (ESI) mode.
 - Use Multiple Reaction Monitoring (MRM) to detect the transitions for both Lincomycin and Lincomycin-d3.
 - Lincomycin: Monitor the transition of the parent ion to a specific product ion.
 - Lincomycin-d3: Monitor the transition of the deuterated parent ion to its
 corresponding product ion. The mass-to-charge ratio (m/z) for Lincomycin-d3 will be
 higher than that of unlabeled Lincomycin due to the three deuterium atoms.[6]
- Data Analysis:
 - Construct a calibration curve by plotting the peak area ratio of Lincomycin to Lincomycind3 against the concentration of the Lincomycin standards.
 - Determine the concentration of Lincomycin in the plasma samples by interpolating their peak area ratios from the calibration curve.



The experimental workflow is depicted in the diagram below.

Experimental Workflow for LC-MS/MS Analysis



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